

# Technical Support Center: Isobaric Interference on $^{107}\text{Ag}$ in ICP-MS

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Silver-107

Cat. No.: B085066

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This technical support guide is designed for researchers, scientists, and drug development professionals encountering isobaric interference on  $^{107}\text{Ag}$  during Inductively Coupled Plasma - Mass Spectrometry (ICP-MS) analysis. Below you will find frequently asked questions and troubleshooting guides to help you identify, understand, and mitigate these interferences.

## Frequently Asked Questions (FAQs)

Q1: What is the primary cause of isobaric interference on  $^{107}\text{Ag}$  in ICP-MS?

A1: The most significant isobaric interference on the  $^{107}\text{Ag}^+$  signal originates from the presence of zirconium (Zr) in the sample matrix. Specifically, polyatomic ions of zirconium oxides and hydroxides, namely  $^{91}\text{Zr}^{16}\text{O}^+$  and  $^{90}\text{Zr}^{16}\text{O}^+\text{H}^+$ , have the same mass-to-charge ratio as  $^{107}\text{Ag}^+$  and can artificially elevate the silver signal.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Q2: In which types of samples is this interference most common?

A2: This interference is particularly prevalent in the analysis of environmental samples like natural waters, soils, and sediments, as well as geological materials, which can contain significant levels of natural zirconium.[\[5\]](#)[\[6\]](#) It can also be a concern in the analysis of certain industrial materials and in studies involving silver nanoparticles where zirconium-containing materials may be present.[\[2\]](#)

Q3: Is the interference on  $^{107}\text{Ag}$  the same as on  $^{109}\text{Ag}$ ?

A3: No, the interference is significantly less severe on the  $^{109}\text{Ag}$  isotope. While  $^{107}\text{Ag}$  is interfered with by  $^{91}\text{Zr}^{16}\text{O}^+$  and  $^{90}\text{Zr}^{16}\text{O}^1\text{H}^+$ , the  $^{109}\text{Ag}$  isotope is primarily interfered with by  $^{92}\text{Zr}^{16}\text{O}^1\text{H}^+$ .<sup>[1]</sup> Studies have shown that the rate of interference from zirconium on  $^{107}\text{Ag}$  is substantially higher than on  $^{109}\text{Ag}$ .<sup>[1][2]</sup>

Q4: What are the main strategies to overcome this interference?

A4: The primary strategies include:

- Isotope Selection: Switching to the  $^{109}\text{Ag}$  isotope for quantification.
- Mathematical Correction: Applying a correction equation based on the measurement of a non-interfered zirconium isotope.
- Collision/Reaction Cell (CRC) Technology: Using a collision/reaction cell with specific gases to remove the interfering polyatomic ions.
- Sample Preparation: Employing extraction methods to remove the interfering matrix elements.
- Instrumental Tuning: Optimizing plasma conditions to minimize the formation of oxide species.

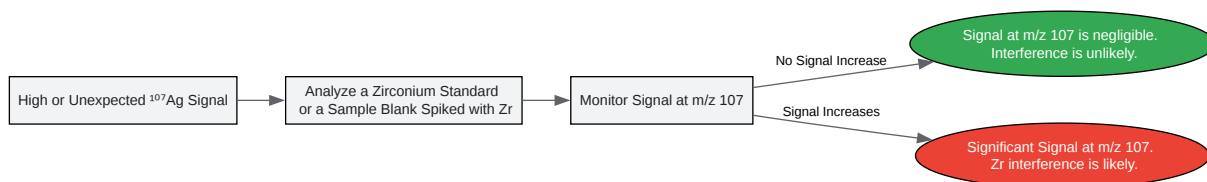
## Troubleshooting Guides

This section provides detailed steps to address isobaric interference on  $^{107}\text{Ag}$ .

### Initial Identification and Assessment

The first step is to determine if you have a zirconium-based interference.

Workflow for Interference Identification



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Caption: A logical workflow to confirm the presence of zirconium-based interference on  $^{107}\text{Ag}$ .

## Mitigation Strategy 1: Isotope Selection

Switching to the  $^{109}\text{Ag}$  isotope is often the simplest and most effective solution.

Experimental Protocol:

- **Modify ICP-MS Method:** In your instrument control software, change the analyte mass from  $^{107}\text{Ag}$  to  $^{109}\text{Ag}$ .
- **Calibration:** Prepare your calibration standards as usual and perform a new calibration for  $^{109}\text{Ag}$ .
- **Sample Analysis:** Analyze your samples using the updated method.
- **Data Comparison (Optional):** If possible, analyze a subset of samples for both  $^{107}\text{Ag}$  (with mathematical correction, if feasible) and  $^{109}\text{Ag}$  to confirm the reduction in interference.

Quantitative Comparison of Zirconium Interference on  $^{107}\text{Ag}$  and  $^{109}\text{Ag}$

Isotope	Interfering Species	Relative Interference Rate (%)	Efficacy of Isotope Switching
$^{107}\text{Ag}$	$^{91}\text{Zr}^{16}\text{O}^+$ , $^{90}\text{Zr}^{16}\text{O}^1\text{H}^+$	0.18 - 0.393	-
$^{109}\text{Ag}$	$^{92}\text{Zr}^{16}\text{O}^1\text{H}^+$	0.02 - 0.023	High

Data synthesized from studies indicating the intensity ratio of Ag/Zr.[1][2] The exact rates can vary with instrument tuning.

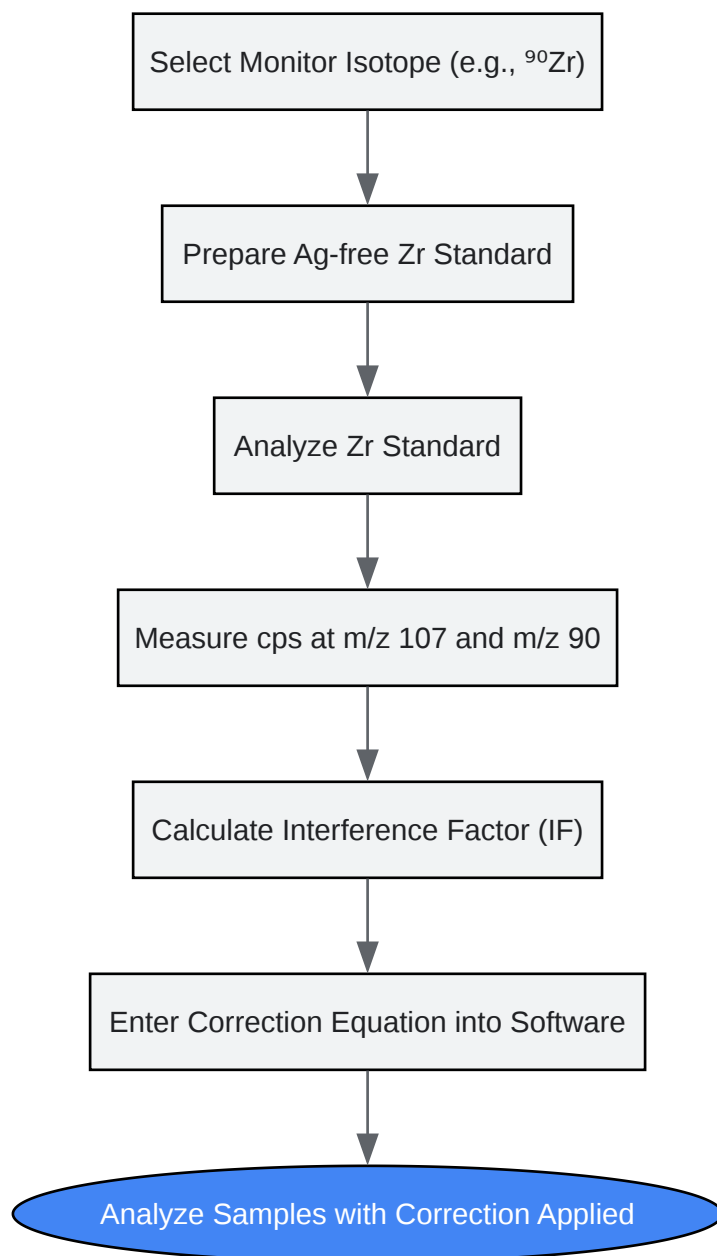
## Mitigation Strategy 2: Mathematical Correction

If analysis of  $^{107}\text{Ag}$  is mandatory, a mathematical correction can be applied.

Experimental Protocol:

- Identify a Monitor Isotope for Zirconium: Select a non-interfered, abundant isotope of zirconium, such as  $^{90}\text{Zr}$ .
- Determine the Interference Factor:
  - Prepare a single-element standard of a known zirconium concentration (e.g., 100  $\mu\text{g/L}$ ) in a matrix matching your samples.
  - Ensure this standard is free of silver.
  - Analyze this standard and measure the counts per second (cps) at m/z 107 and m/z 90.
  - Calculate the interference factor (IF) as:  $\text{IF} = \text{cps at m/z 107} / \text{cps at m/z 90}$
- Set up the Correction Equation in your ICP-MS Software:
  - The general form of the equation is:  $\text{Corrected } ^{107}\text{Ag cps} = \text{Measured } ^{107}\text{Ag cps} - (\text{IF} * \text{Measured } ^{90}\text{Zr cps})$
  - Most ICP-MS software platforms have a specific section for entering interference correction equations. Refer to your instrument's user manual for detailed instructions.[7][8]
- Analysis: Run your samples and standards. The software will automatically apply the correction.

Workflow for Mathematical Correction Setup



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Caption: A step-by-step workflow for establishing a mathematical correction for zirconium interference.

## Mitigation Strategy 3: Collision/Reaction Cell (CRC) Technology

CRC technology can be used to remove the interfering polyatomic ions through ion-molecule reactions.

- Using Oxygen ( $O_2$ ) as a Reaction Gas: Studies have shown that while  $O_2$  is effective at removing Zr-based interferences on  $^{109}Ag$  by oxidizing the interfering species, it is not effective for the interferences on  $^{107}Ag$ . The reaction rates for  $^{91}Zr^{16}O^+$  are too low to provide efficient removal.<sup>[6]</sup>
- Using Ammonia ( $NH_3$ ) as a Reaction Gas: Some literature suggests that ammonia can be used as a reaction gas for the analysis of silver in complex matrices.<sup>[9][10]</sup> It may be possible to develop a method where  $^{91}Zr^{16}O^+$  reacts with  $NH_3$  while  $^{107}Ag^+$  does not. However, specific studies detailing the effectiveness and operational parameters for this particular interference are limited. This approach would require empirical method development.

Experimental Protocol (for method development with  $NH_3$ ):

- Introduce a zirconium standard into the ICP-MS.
  - Introduce ammonia as the reaction gas into the CRC at varying flow rates.
  - Monitor the signal at m/z 107 to observe any reduction in the  $^{91}Zr^{16}O^+$  signal.
  - Optimize cell parameters (e.g., gas flow rate, quadrupole bias) for maximum interference reduction.
  - Introduce a mixed standard containing both Ag and Zr to ensure that the  $^{107}Ag^+$  signal is not significantly attenuated under the optimized conditions.
- Using Helium (He) as a Collision Gas: Helium collision mode with kinetic energy discrimination (KED) is a general approach for reducing polyatomic interferences. While it may reduce the  $^{91}Zr^{16}O^+$  interference to some extent, its efficiency for this specific and significant interference may be limited compared to more targeted approaches.

## Summary of Troubleshooting Strategies

Strategy	Principle	Pros	Cons
Isotope Selection ( $^{109}\text{Ag}$ )	Avoidance of major interference	Simple, highly effective, robust	$^{109}\text{Ag}$ is slightly less abundant than $^{107}\text{Ag}$
Mathematical Correction	Subtraction of interference signal	Can be effective for moderate interference levels	Requires careful setup, can introduce noise if interference is very high, less effective for transient signals (e.g., single-particle ICP-MS)[2][3]
CRC with Oxygen ( $\text{O}_2$ )	Chemical reaction to remove interference	Effective for $^{109}\text{Ag}$	Not effective for $^{107}\text{Ag}$ [6]
CRC with Ammonia ( $\text{NH}_3$ )	Potential for selective chemical reaction	May provide good interference removal	Requires significant method development, potential for side reactions
CRC with Helium ( $\text{He}$ )	Kinetic energy discrimination	Universal for many polyatomic interferences	May have limited efficiency for severe, specific interferences like $^{91}\text{Zr}^{16}\text{O}^+$
Aerosol Dilution	Reduces oxide formation in the plasma	Can lower interference levels by 3-5 times[5]	May reduce overall sensitivity

Recommendation: For routine analysis, the most robust and recommended approach is to use the  $^{109}\text{Ag}$  isotope for quantification. If  $^{107}\text{Ag}$  must be measured, a carefully validated mathematical correction is the next best alternative. Collision/reaction cell methods for  $^{107}\text{Ag}$  in the presence of zirconium require significant, user-developed validation.

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## References

- 1. [agilent.com](#) [[agilent.com](#)]
- 2. [scispace.com](#) [[scispace.com](#)]
- 3. [walshmedicalmedia.com](#) [[walshmedicalmedia.com](#)]
- 4. [researchgate.net](#) [[researchgate.net](#)]
- 5. Determination of Silver in Geological Samples Using Aerosol Dilution ICP-MS After Water-bath Extraction with Inverse Aqua Regia [[at-spectrosc.com](#)]
- 6. [researchgate.net](#) [[researchgate.net](#)]
- 7. [agilent.com](#) [[agilent.com](#)]
- 8. [spectroscopyonline.com](#) [[spectroscopyonline.com](#)]
- 9. [spectroscopyonline.com](#) [[spectroscopyonline.com](#)]
- 10. [researchgate.net](#) [[researchgate.net](#)]
- To cite this document: BenchChem. [Technical Support Center: Isobaric Interference on  $^{107}\text{Ag}$  in ICP-MS]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b085066#isobaric-interference-on-ag-in-icp-ms>]

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